

# A Technical Guide to N-Methylformamide-d5: Chemical Properties and Reactivity

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, reactivity, and handling of **N-Methylformamide-d5** (NMF-d5). NMF-d5 is the deuterated analog of N-Methylformamide (NMF), an organic compound used as a specialized solvent and a reagent in various organic syntheses.[1] The substitution of hydrogen atoms with deuterium makes NMF-d5 a valuable tool in mechanistic studies, metabolic fate investigations, and as a solvent for nuclear magnetic resonance (NMR) spectroscopy.

## **Chemical and Physical Properties**

**N-Methylformamide-d5** is a colorless liquid at room temperature.[2] Its physical and chemical properties are summarized below. The data presented is a compilation from various suppliers and predictive models.



Property	Value	Source(s)
Chemical Name	N-(methyl-d3)formamide-N,1-d2	[3]
Synonyms	N-Methylformamide-d5, N- 메틸포름아미드-D5	[2]
CAS Number	863653-47-8	[2]
Molecular Formula	C <sub>2</sub> D <sub>5</sub> NO	[3]
Linear Formula	DCONDCD <sub>3</sub>	[4]
Molecular Weight	64.10 g/mol	[2]
Appearance	Colorless Liquid	[2][5]
Isotopic Purity	≥98 atom % D	
Density (Predicted)	0.9 ± 0.1 g/cm <sup>3</sup>	[2]
Boiling Point (Predicted)	182.5 ± 9.0 °C at 760 mmHg	[2]
Flash Point (Predicted)	81.5 ± 3.7 °C	[2]
Solubility	Miscible with water.	[1]

## **Spectroscopic and Structural Information**

Structural identifiers are crucial for database searches and compound registration.

Identifier Type	Value	Source(s)
SMILES	[2H]N(C([2H])=O)C([2H])([2H]) [2H]	
InChI	1S/C2H5NO/c1-3-2- 4/h2H,1H3,(H,3,4)/i1D3,2D/hD	[3]
InChI Key	ATHHXGZTWNVVOU- OMGDYAOASA-N	
PubChem Substance ID	329760819	



### **Reactivity and Stability**

Stability: N-Methylformamide is stable at room temperature in closed containers under normal storage and handling conditions.[6] It is important to avoid excess heat.[6]

Incompatibilities: NMF-d5, similar to its non-deuterated counterpart, is incompatible with strong oxidizing agents, acids, bases, and acid chlorides.[6][7] Contact with these substances should be avoided to prevent vigorous reactions.

Hazardous Decomposition: When heated to decomposition, NMF can emit toxic fumes, including oxides of nitrogen (NOx), carbon monoxide (CO), and carbon dioxide (CO<sub>2</sub>).[6][8]

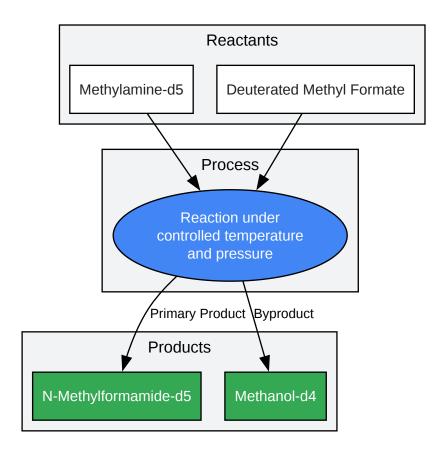
### **Synthesis and Applications**

N-Methylformamide is an important raw material in organic synthesis, notably for producing certain pesticides and pharmaceuticals.[9][10] The deuterated form, NMF-d5, is particularly useful as a non-protic solvent for NMR analysis and for isotopic labeling studies to trace reaction mechanisms or metabolic pathways.

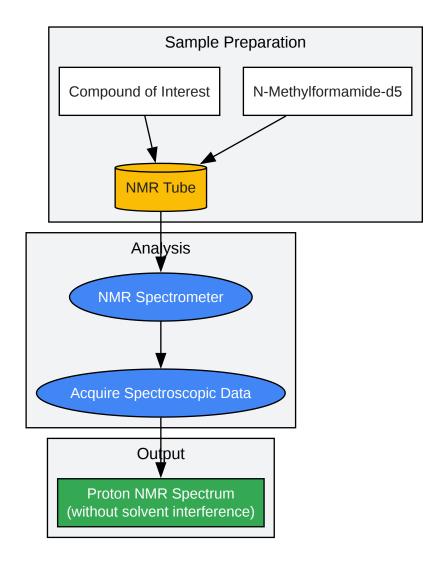
#### **General Synthesis Workflow**

The synthesis of NMF typically involves the reaction of methylamine with a formate ester, such as methyl formate.[1] For the deuterated analog, deuterated starting materials would be used.









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